

The Ubiquitous Yet Understated Presence of 2-Methylbutyl Isobutyrate in the Plant Kingdom

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Compound of Interest

Compound Name: *2-Methylbutyl isobutyrate*

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A Technical Guide for Researchers and Drug Development Professionals

Introduction

2-Methylbutyl isobutyrate, a branched-chain ester recognized for its characteristic fruity and apple-like aroma, is a naturally occurring volatile organic compound found in a diverse array of plant species. While its primary role in plants is associated with defense mechanisms and attracting pollinators, its potential applications in the pharmaceutical and nutraceutical industries are beginning to be explored. This technical guide provides a comprehensive overview of the natural occurrence of **2-Methylbutyl isobutyrate** in plants, detailing its biosynthesis, quantification, and the experimental protocols for its study.

Natural Occurrence and Quantitative Data

2-Methylbutyl isobutyrate has been identified as a significant component of the essential oils and volatile profiles of several plant species. The concentration of this ester can vary considerably depending on the plant species, the part of the plant analyzed, and the stage of development. A summary of its quantitative occurrence is presented in Table 1.

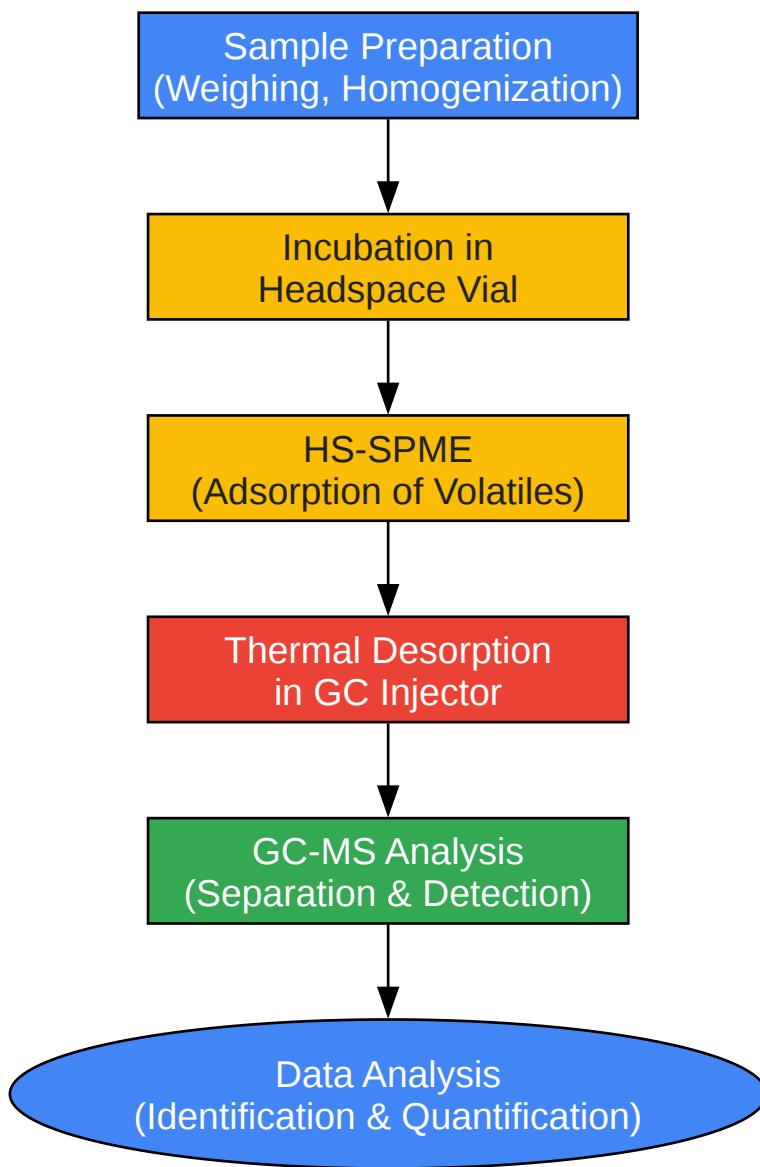
Plant Species	Plant Part	Concentration (% of total volatiles/essential oil)	Reference(s)
Eriocephalus punctulatus (Cape Chamomile)	Herb	21.2%	[1]
Anthemis nobilis (Roman Chamomile)	Flowers	3.47% - 10%	[2] [3]
Musa acuminata 'Fenjiao' (Banana)	Fruit (fully ripened)	5.71%	[4]
Humulus lupulus (Hops)	Oil	up to 44,000 mg/kg	[5]
Musa acuminata Colla cv. Cavendish (Banana)	Essence	Present (unquantified percentage)	[6]

Table 1: Quantitative Occurrence of **2-Methylbutyl Isobutyrate** in Various Plants.

Biosynthesis of 2-Methylbutyl Isobutyrate

The biosynthesis of **2-Methylbutyl isobutyrate** in plants is intrinsically linked to the catabolism of the branched-chain amino acid, L-isoleucine. The pathway involves a series of enzymatic reactions that ultimately produce the two precursors of the ester: 2-methylbutanol and isobutyryl-CoA. The final step is catalyzed by an alcohol acyltransferase (AAT).

A simplified representation of this biosynthetic pathway is illustrated below:



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